

Application Notes: Dissolution of BIBF0775 (Nintedanib) for Preclinical Research

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Compound of Interest

Compound Name: BIBF0775

Cat. No.: B10752362

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **BIBF0775**, more commonly known as Nintedanib (also BIBF 1120), is a potent small molecule inhibitor of multiple receptor tyrosine kinases (RTKs).[1][2] It primarily targets vascular endothelial growth factor receptors (VEGFR 1-3), fibroblast growth factor receptors (FGFR 1-3), and platelet-derived growth factor receptors (PDGFR α and β).[1][2] By binding to the ATP-binding pocket of these receptors, Nintedanib blocks downstream signaling cascades, such as the MAPK pathway, which are crucial for the proliferation and migration of fibroblasts and endothelial cells.[1][2][3] This mechanism underlies its efficacy in treating conditions like idiopathic pulmonary fibrosis (IPF) and certain cancers.[4][5] Proper dissolution is critical for achieving accurate and reproducible results in both in vitro and in vivo experiments due to its poor solubility under physiological pH conditions.[4]

Quantitative Data Summary

Solubility of Nintedanib

Nintedanib's solubility is highly dependent on the solvent and pH, exhibiting a lipophilic character and increased solubility in acidic conditions ($\text{pH} < 3$).[6] The following table summarizes its solubility in various common laboratory solvents.

Solvent	Concentration / Remarks	Citations
DMSO	≥ 66.67 mg/mL (102.61 mM) with ultrasonication.	[3]
10 - 18 mg/mL. Fresh, non-moisture-absorbing DMSO is recommended.	[2]	
Ethanol	Insoluble / Very low solubility (reported at 2 mg/mL).	[2]
Water	Insoluble at physiological pH.	[2]
Solubility increases significantly at pH < 3.	[1][6]	
Methanol	High solubility.	
N-methylpyrrolidone (NMP)	High solubility.	
Propylene Glycol	Good solubility among pharmaceutically relevant co-solvents.	
PBS (pH 6.8 & 7.4)	Very low solubility (11.98 µg/mL and 5.13 µg/mL, respectively).	[4]
PBS with 0.5% Tween 80	Solubility enhanced to 441.67 µg/mL (pH 6.8) and 132.42 µg/mL (pH 7.4).	[4]

Experimental Protocols

Protocol 1: Preparation of Nintedanib for In Vitro Experiments

This protocol details the preparation of a concentrated stock solution in DMSO and its subsequent dilution for use in cell-based assays.

Materials:

- Nintedanib esylate (BIBF 1120 esylate) powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Procedure:

- Prepare a High-Concentration Stock Solution (e.g., 20 mM):
 - Aseptically weigh the required amount of Nintedanib powder. For a 1 mL, 20 mM stock, use 13.0 mg of Nintedanib esylate (MW: 649.76 g/mol).
 - Add the powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of fresh, anhydrous DMSO. For a 20 mM stock, add 1 mL of DMSO to 13.0 mg of powder.
 - Vortex thoroughly for 2-3 minutes to dissolve the powder. If particulates remain, use an ultrasonic water bath for 5-10 minutes until the solution is clear.[\[2\]](#)[\[3\]](#)
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[\[3\]](#)
- Prepare Working Solutions:
 - Thaw a single aliquot of the stock solution.
 - Perform serial dilutions of the stock solution into sterile cell culture medium to achieve the desired final concentration for your experiment. Effective concentrations in cell assays can

be as low as 100 nM.[\[2\]](#)[\[3\]](#)

- Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control group is treated with the same final concentration of DMSO.
- Mix the final working solution thoroughly by gentle inversion or pipetting before adding to cells.

Protocol 2: Preparation of Nintedanib for In Vivo Oral Administration

This protocol describes a common method for formulating Nintedanib for oral gavage in animal models. Nintedanib has low oral bioavailability (~5%), and formulations often require a vehicle to improve solubility and absorption.[\[6\]](#)

Materials:

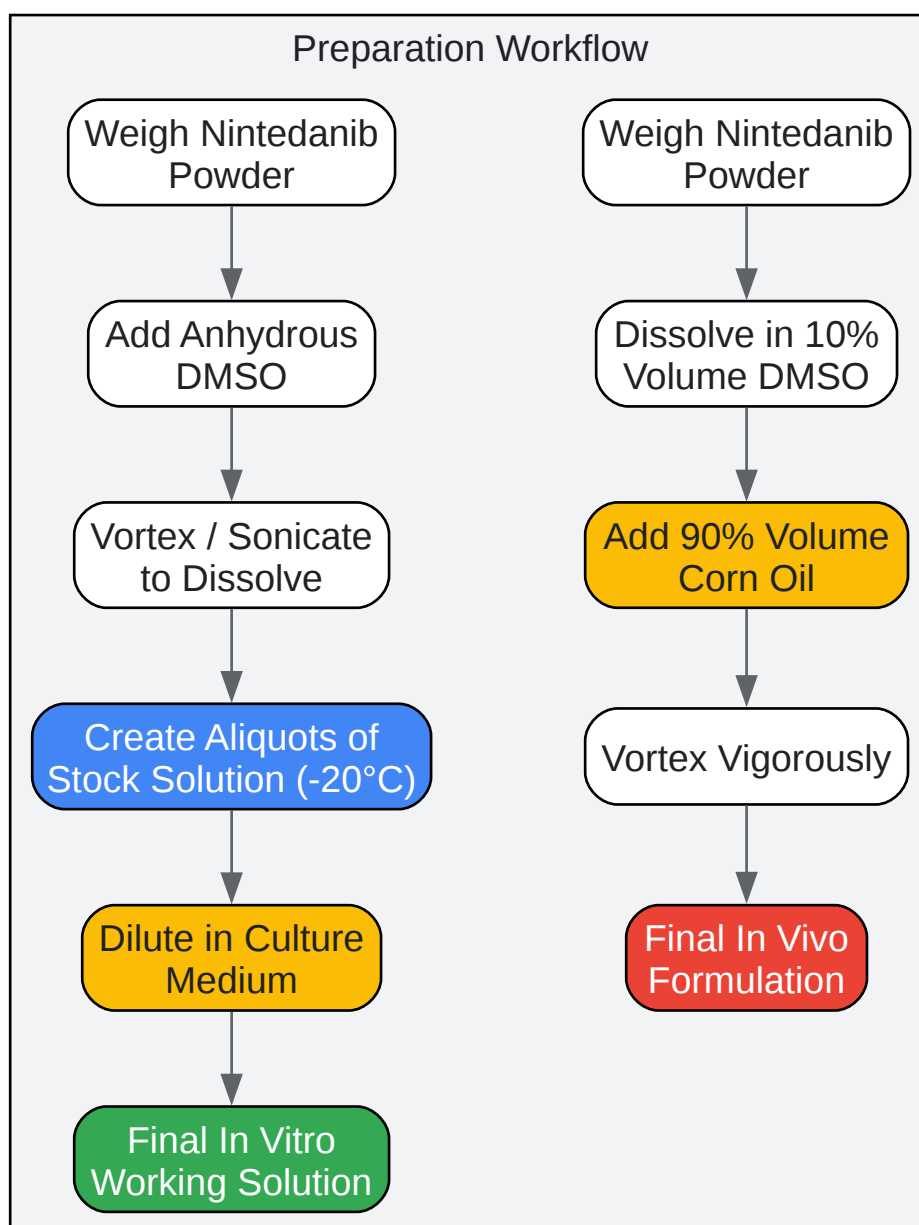
- Nintedanib esylate powder
- DMSO
- Corn oil
- Sterile tubes (e.g., 15 mL conical tubes)
- Vortex mixer and/or sonicator

Procedure:

- Determine Dosage and Formulation Volume:
 - Calculate the total amount of Nintedanib needed based on the animal weights and the desired dose (e.g., 25-100 mg/kg).[\[3\]](#)
 - The final formulation described here is 10% DMSO in 90% corn oil.[\[3\]](#)
- Prepare the Formulation:

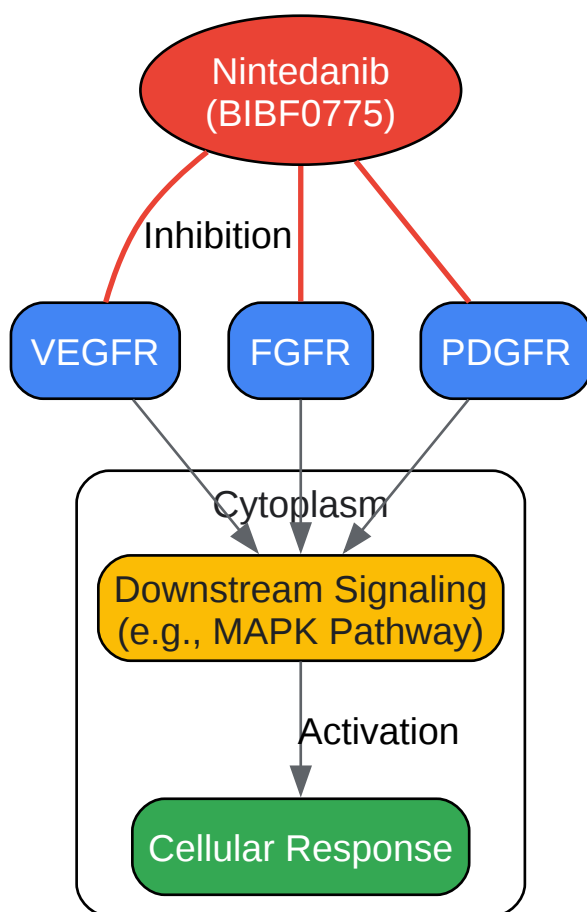
- Weigh the required amount of Nintedanib powder and place it in a sterile tube.
- Add DMSO to constitute 10% of the final volume. For a final volume of 5 mL, add 0.5 mL of DMSO.
- Vortex or sonicate the mixture until the Nintedanib is completely dissolved in the DMSO. This creates a concentrated pre-solution.
- Slowly add the corn oil (90% of the final volume) to the DMSO-drug mixture while continuously vortexing. For a 5 mL final volume, add 4.5 mL of corn oil.
- Vortex the final suspension vigorously for 5-10 minutes to ensure a uniform, homogenous mixture. The final product may be a clear solution or a fine suspension.[\[3\]](#)
- Administration:
 - Administer the formulation to the animals via oral gavage immediately after preparation.
 - Ensure the suspension is well-mixed before drawing each dose to guarantee consistent dosing.
 - A vehicle control group (10% DMSO, 90% corn oil) should be included in the study design.

Visualizations



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Caption: Workflow for preparing Nintedanib solutions.



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Caption: Nintedanib's mechanism of action.

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References

- 1. Nintedanib - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]

- [4. Improving The Oral Absorption Of Nintedanib By A Self-Microemulsion Drug Delivery System: Preparation And In Vitro/In Vivo Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Technology -Nanocrystal-based Suspension Formulation of Nintedanib for Inhaled Treatment of Silicosis and other Fibrotic Lung Diseases \[jhu.technologypublisher.com\]](#)
- [6. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- To cite this document: BenchChem. [Application Notes: Dissolution of BIBF0775 (Nintedanib) for Preclinical Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10752362/docs#application-notes-dissolution-of-bibf0775-nintedanib-for-preclinical-research\]](https://www.benchchem.com/product/b10752362/docs#application-notes-dissolution-of-bibf0775-nintedanib-for-preclinical-research)

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